

# A Comparative Guide to Certified Reference Materials for Sudan Dyes

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## Compound of Interest

Compound Name: Sudan Orange G-d5

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For researchers, scientists, and drug development professionals ensuring the accuracy and reliability of analytical data is paramount. In the analysis of prohibited Sudan dyes in food and pharmaceutical products, Certified Reference Materials (CRMs) are indispensable for method validation, calibration, and quality control. This guide provides an objective comparison of commercially available CRMs for Sudan dyes, supported by experimental data and detailed analytical protocols.

## Comparison of Certified Reference Materials

Several reputable suppliers offer a range of Sudan dye CRMs, each with its own specifications and certifications. The following table summarizes the offerings from prominent suppliers.

Supplier	Product Name/Number	Format	Concentration/ Volume	Certifications
LGC Standards	Sudan 1 (DRE-C16986101)	Neat	100 mg	ISO 17034[1][2]
CPAChem	Sudan 1 (SB24850.100M G)	Neat	100 mg	ISO 17034, ISO 17025, ISO 9001[3]
Sigma-Aldrich (TraceCERT®)	Sudan II (74033-50MG)	Neat	50 mg	Manufactured by Sigma-Aldrich Production GmbH, Switzerland[4]
Qmx Laboratories	Sudan III, A2S Certified	Solution	100µg/ml in Methanol	A2S Certified[5]
Qmx Laboratories	Sudan Red G, neat - A2S certified	Neat	-	A2S certified[5]
Qmx Laboratories	Sudan Red B, neat - Ehrenstorfer	Neat	-	Ehrenstorfer[5]

## Performance Data from Analytical Studies

The performance of analytical methods for Sudan dyes is critically dependent on the quality of the reference standards used. The following tables summarize key performance data from various studies, which utilized CRMs for method development and validation.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a widely used technique for the sensitive and selective detection of Sudan dyes.

Analyte	Matrix	Recovery (%)	LOQ (µg/kg)	LOD (µg/kg)	Reference
Sudan I	Spices	88-100	-	0.7	[6]
Sudan II	Spices	89-104	-	0.5	[6]
Sudan III	Spices	89-93	-	0.7	[6]
Sudan IV	Spices	66-79	-	1.0	[6]
11 Azo Dyes	Paprika	93.8-115.2	0.125 (Matrix-matched standard)	-	[7]
10 Dyes	Chili Powder	60-95	2.5 - 640 (Matrix match spiked)	-	[8]

## High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD)

HPLC-DAD is a robust and cost-effective method for screening Sudan dyes.

Analyte	Matrix	Recovery (%)	Wavelength (λ <sub>max</sub> )	Reference
Sudan I	Spices	76-83	480 nm	[6]
Sudan II	Spices	76-81	496 nm	[6]
Sudan III	Spices	80-86	504 nm	[6]
Sudan IV	Spices	70-76	520 nm	[6]

## Ultra High-Performance Supercritical Fluid Chromatography-Photodiode Array Detection (UHP-SFC-PDA)

UHPSFC offers a greener and faster alternative to traditional LC methods.

Analyte	Matrix	Recovery (%)	LOQ (µg/mL)	LOD (µg/mL)	Reference
Sudan I-IV	Chilli Products	96.58-104.50	0.50	0.25	<a href="#">[9]</a>

## Experimental Protocols

Detailed and standardized experimental protocols are crucial for obtaining reproducible results. Below are methodologies for common analytical techniques.

### Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a popular and efficient technique for extracting Sudan dyes from complex food matrices.[\[10\]](#)

Materials:

- Spice sample (e.g., chili powder, curry powder)
- Water
- Acetonitrile
- QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl, 1.5 g sodium citrate)[\[8\]](#)

Procedure:

- Weigh 2 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 8 mL of water and vortex for 30 seconds.
- Add 10 mL of acetonitrile and the QuEChERS extraction salts.[\[8\]](#)
- Shake vigorously for one minute.

- Centrifuge at 4000 rpm for five minutes.[8]
- Collect the supernatant (acetonitrile layer) for analysis.

## Analytical Method: UPLC-MS/MS

This protocol is for the analysis of 11 Sudan and azo dyes.[8]

- Instrumentation: ACQUITY UPLC H-Class System with Xevo TQD MS System[8]
- Column: ACQUITY UPLC BEH C18, 1.7  $\mu\text{m}$ , 2.1 x 50 mm
- Mobile Phase: A gradient of water with 0.1% formic acid and methanol with 0.1% formic acid
- Flow Rate: 0.4 mL/min
- Injection Volume: 5  $\mu\text{L}$
- Ionization Mode: Electrospray Ionization (ESI) Positive
- Data Acquisition: Multiple Reaction Monitoring (MRM)

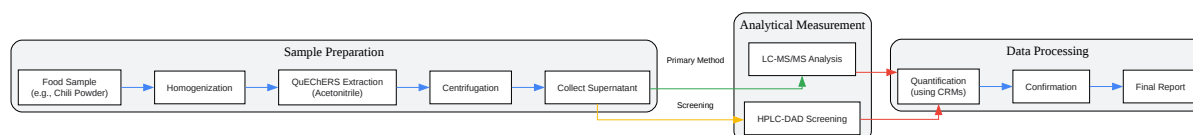
## Analytical Method: TLC/CMS

This method is suitable for rapid screening of Sudan dyes.[11][12]

- Instrumentation: Advion expression CMS with Advion Plate Express TLC Plate Reader[11][12]
- TLC Plate: Merck TLC Si60 F254[11]
- Developing Solvent: Ethyl acetate and hexane (15/85, v/v)[11]
- Elution Solvent: 0.1% formic acid in MeOH/ACN (50/50)[11][12]
- Flow Rate: 250  $\mu\text{L}/\text{min}$ [11][12]
- Ionization Mode: Positive ion Atmospheric Pressure Chemical Ionization (APCI)[11][12]

## Visualizing the Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of Sudan dyes in food samples, from sample preparation to data analysis.



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Caption: General workflow for Sudan dye analysis.

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